

physicochemical properties of 4-Bromo-6-chloropicolinonitrile

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Compound of Interest

Compound Name: **4-Bromo-6-chloropicolinonitrile**

Cat. No.: **B1446205**

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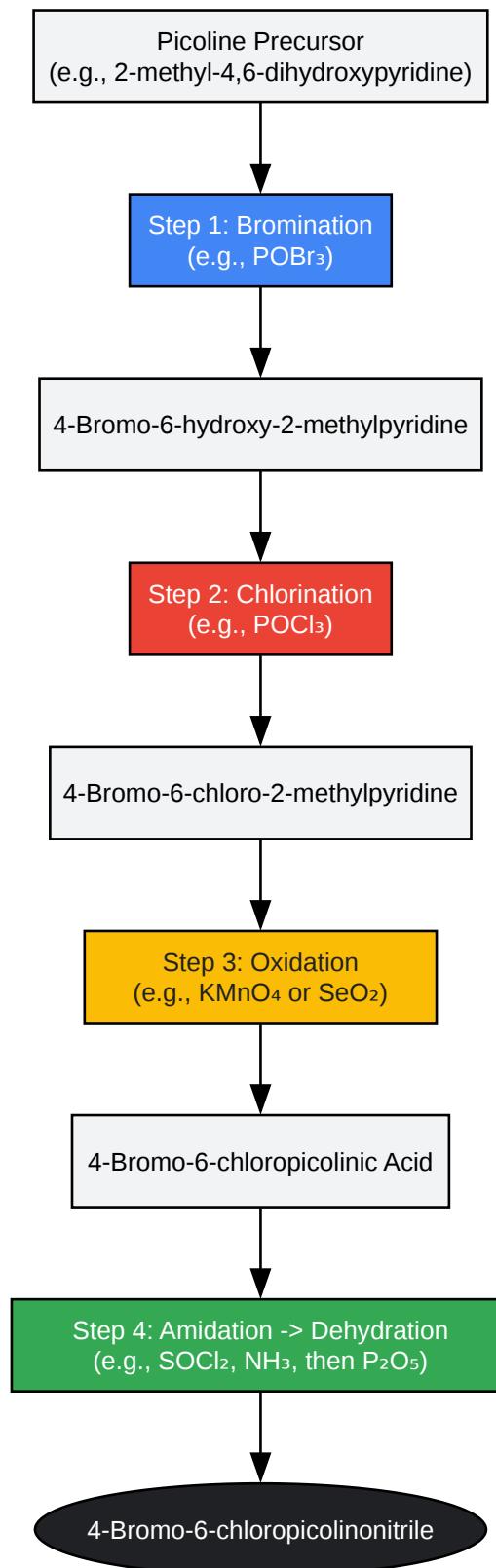
An In-Depth Technical Guide to **4-Bromo-6-chloropicolinonitrile**

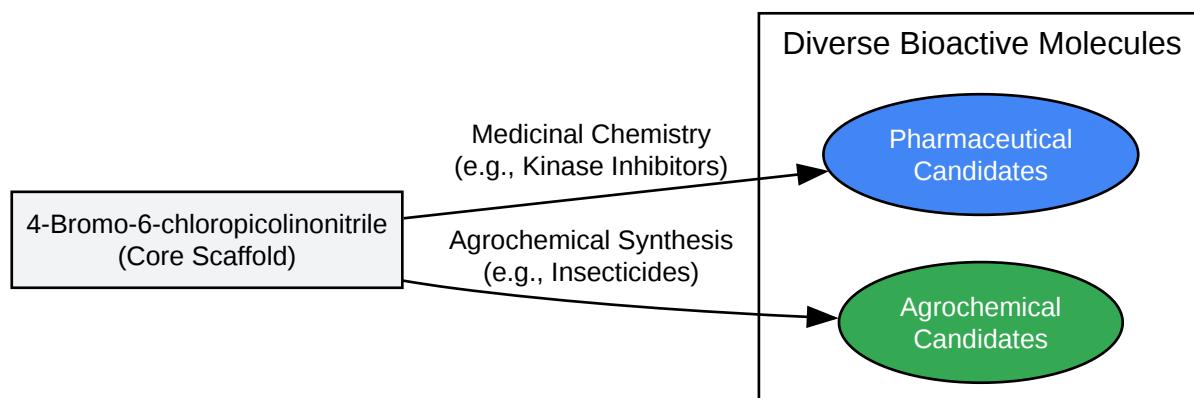
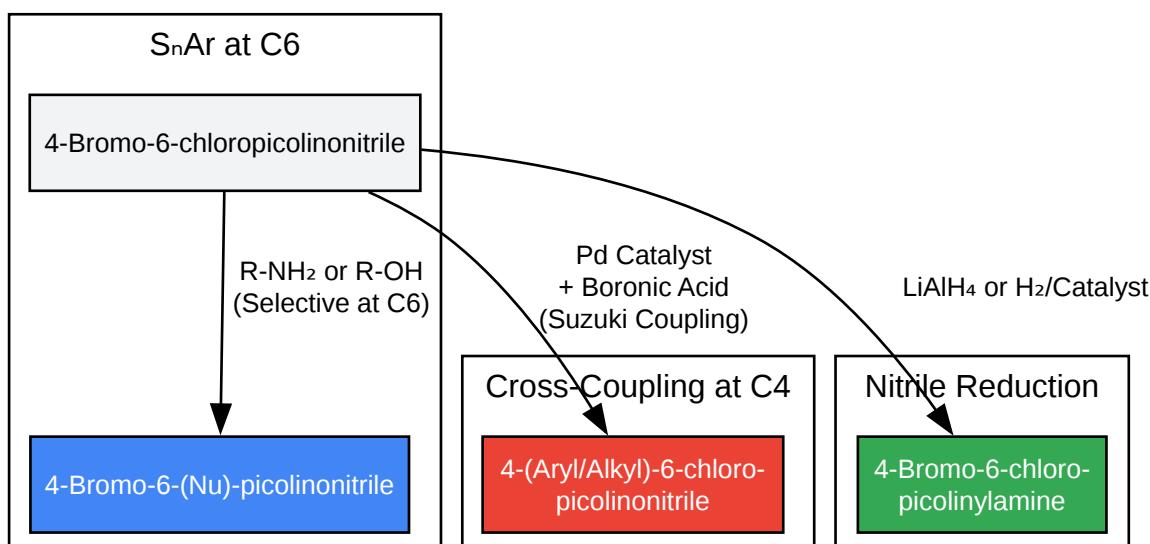
Introduction

4-Bromo-6-chloropicolinonitrile is a halogenated pyridine derivative, a class of heterocyclic compounds of significant interest in medicinal and agricultural chemistry. Its unique substitution pattern, featuring a nitrile group and two different halogens on the pyridine ring, makes it a highly versatile and valuable building block for the synthesis of more complex molecules. The differential reactivity of the bromine and chlorine atoms, coupled with the synthetic utility of the nitrile moiety, allows for selective and controlled chemical transformations. This guide provides a comprehensive overview of the physicochemical properties, synthesis, reactivity, and analytical characterization of **4-Bromo-6-chloropicolinonitrile**, offering field-proven insights for researchers and development professionals.

Section 1: Core Physicochemical Properties

The fundamental properties of a compound dictate its behavior in chemical reactions and biological systems. Understanding these characteristics is the first step in its effective application.





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